

PF-AKT400 cell culture concentration

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Compound Focus: PF-AKT400

Cat. No.: S548344

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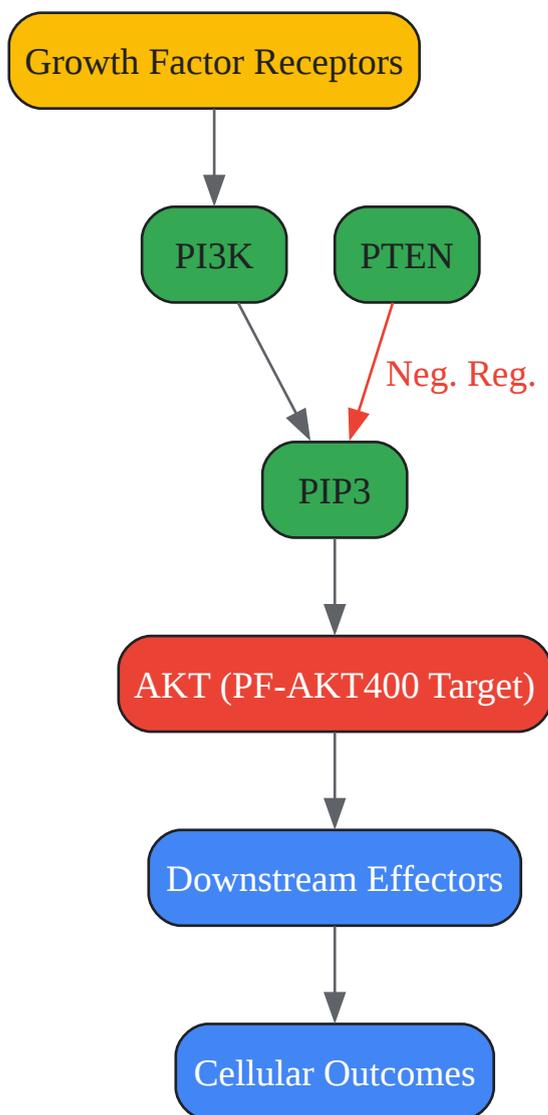
PF-AKT400 Compound Information

PF-AKT400 is a known AKT inhibitor, which is a key node in the PI3K/AKT pathway. Its basic chemical information is cataloged in the PubChem database:

Property	Description
Name	PF-AKT400 [1]
PubChem CID	25061501 [1]
Molecular Formula	C ₂₀ H ₂₂ F ₂ N ₆ O [1]

The PI3K/AKT Signaling Pathway

PF-AKT400 targets the AKT (Protein Kinase B) node within the **PI3K-AKT pathway**, one of the most frequently dysregulated signaling pathways in human cancers. The diagram below illustrates the core components and flow of this pathway, which is crucial for cell survival, proliferation, and growth [2] [3].



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The activation of this pathway promotes tumorigenesis through several key mechanisms driven by AKT phosphorylation of downstream substrates [2]:

Biological Effect	AKT Substrate(s)	Functional Outcome
Anti-apoptosis	Bad, Caspase-9, FOXO	Inhibition of pro-apoptotic signals [2]
Cell Cycle Progression	GSK-3 β , p21 ^{CIP1} , p27 ^{KIP1} , Mdm2	Overcome cell cycle checkpoints [2]

Biological Effect	AKT Substrate(s)	Functional Outcome
Protein Synthesis & Cell Growth	TSC2, 4E-BP1	Activation of mTORC1 signaling [2]

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References

1. - PF | C20H22F2N6O | CID 25061501 - PubChem Akt 400 [pubchem.ncbi.nlm.nih.gov]
2. AKT in cancer: new molecular insights and advances in drug ... [pmc.ncbi.nlm.nih.gov]
3. A Comprehensive Analysis of the PI3K/AKT Pathway [pmc.ncbi.nlm.nih.gov]

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